

An In-depth Technical Guide to the Physical Properties of Chromite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromite (Cr_2FeO_4)

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This guide provides a comprehensive overview of the key physical properties of chromite, a mineral of significant interest to researchers, scientists, and professionals in drug development. The focus is on its hardness, density, and luster, with detailed experimental protocols for their determination.

Quantitative Physical Properties of Chromite

The primary physical characteristics of chromite are summarized in the table below, providing a clear reference for its quantitative attributes.

Physical Property	Value	Unit
Mohs Hardness	5.5 - 6	
Density/Specific Gravity	4.0 - 5.1	g/cm^3

Detailed Experimental Protocols

Precise and reproducible experimental methods are crucial for the accurate determination of mineral properties. The following sections detail the standard protocols for measuring the hardness, density, and luster of chromite.

The Mohs scale of mineral hardness characterizes the scratch resistance of various minerals through a qualitative ordinal scale.

Principle: The test is based on the principle that a harder material will scratch a softer one.[1][2]

Materials:

- A set of Mohs hardness standards (1-10) or common objects of known hardness (e.g., fingernail ~2.5, copper penny ~3.5, steel nail ~5.5, glass plate ~5.5-6.5).[3][4]
- The chromite specimen to be tested.
- A hand lens or microscope for observing the scratch.

Procedure:

- Select a fresh, clean, and smooth surface on the chromite specimen.[1][3]
- Attempt to scratch the surface of the chromite with a mineral of known hardness, starting with a softer mineral and progressing to harder ones.
- Press the point of the standard mineral firmly against the surface of the chromite specimen and draw it across the surface.[5]
- Observe the tested surface for a scratch. It is important to distinguish a true scratch from a "chalk" mark, which is a powder trail of the softer mineral that can be rubbed off.[2] A true scratch will be a distinct groove etched into the surface.[1]
- If the standard mineral scratches the chromite, the chromite is softer than that standard. If the chromite scratches the standard, it is harder.
- The hardness of the chromite is determined to be between the hardness of the mineral that it can scratch and the mineral that can scratch it. For chromite, it is expected to be scratched by quartz (hardness 7) but not by apatite (hardness 5).[2]

The density of a mineral is a fundamental property that can be determined by measuring its specific gravity. Specific gravity is the ratio of the density of the mineral to the density of a reference substance, usually water.[6]

Principle: The specific gravity is calculated from the weight of the mineral in air and its weight in water, based on Archimedes' principle.[7][8]

Materials:

- A digital scale with good precision (e.g., 0.01g).[9]
- A beaker or container of water.
- A thin string or a basket to suspend the mineral in water.[7]
- The chromite specimen.

Procedure:

- Weigh the dry chromite specimen on the digital scale. Record this weight as "weight in air". [6][7]
- Place the container of water on the scale and tare the scale to zero.
- Suspend the chromite specimen from the string or place it in the basket, ensuring it is fully submerged in the water without touching the sides or bottom of the container.[7][9]
- Record the weight of the submerged specimen. This is the "weight in water".
- Calculate the specific gravity using the following formula: $\text{Specific Gravity} = \frac{\text{Weight in Air}}{\text{Weight in Air} - \text{Weight in Water}}$

An alternative method involves measuring the volume of water displaced by the mineral.[6][8]

Luster describes how light is reflected from the surface of a mineral.[10][11]

Principle: The observation of the quality and intensity of light reflected from the mineral's surface.

Materials:

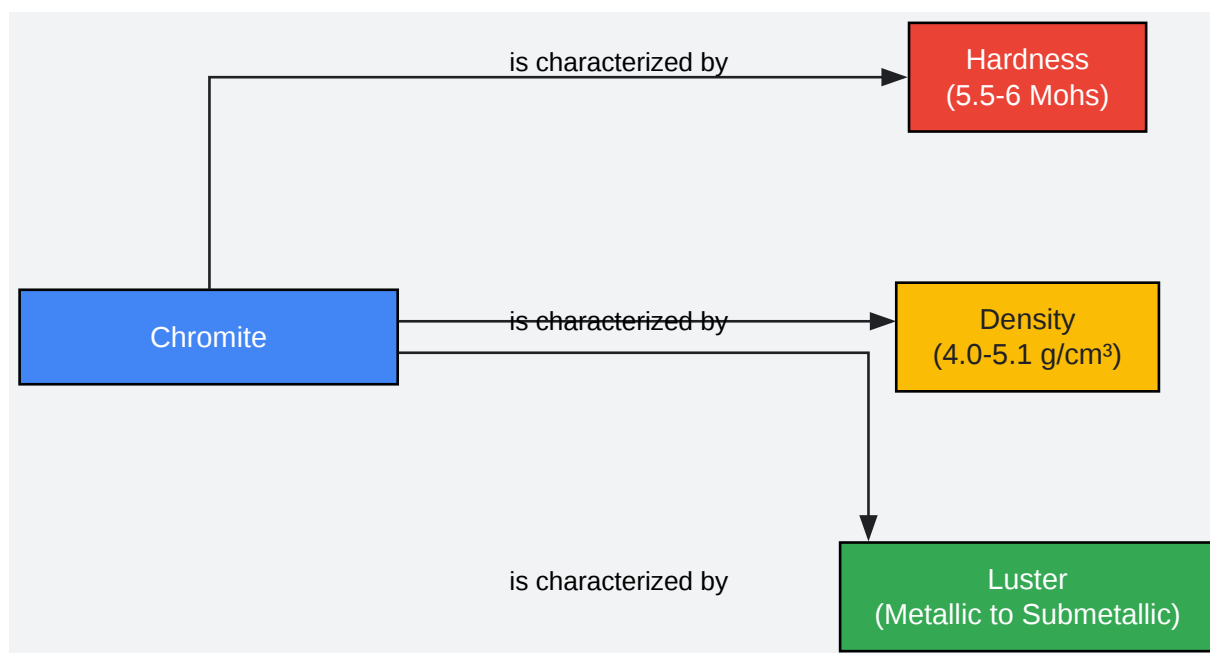
- The chromite specimen.
- A good light source.

Procedure:

- Hold the chromite specimen and rotate it under a light source.[12]
- Observe how the light reflects from the surface.
- Categorize the luster based on standard descriptions. Chromite typically exhibits a metallic to submetallic luster, meaning it is opaque and shiny, resembling a metal.[13][14][15] Other types of luster include vitreous (glassy), pearly, greasy, silky, dull, and earthy.[16][17]

Visualization of Physical Properties

The following diagram illustrates the relationship between the core physical properties of chromite discussed in this guide.



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Caption: Core physical properties of Chromite.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Chromite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603488#physical-properties-of-chromite-hardness-density-and-luster]

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